

# 7-Methoxy-4-Methylcoumarin (7-MAC): A Technical Guide

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## Compound of Interest

Compound Name: 7-MAC

Cat. No.: B143903

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An In-depth Whitepaper on the Core Chemical Properties, Synthesis, and Applications of 7-Methoxy-4-Methylcoumarin for Researchers, Scientists, and Drug Development Professionals.

**Abstract:** 7-Methoxy-4-methylcoumarin (**7-MAC**), also known as 4-Methylherniarin, is a fluorescent derivative of coumarin widely utilized in biochemical and biomedical research. Its distinct photophysical properties make it an invaluable tool as a fluorescent label and a substrate for enzymatic assays. This technical guide provides a comprehensive overview of the core chemical and physical properties of **7-MAC**, detailed experimental protocols for its synthesis, and a summary of its applications. All quantitative data are presented in structured tables for clarity and comparative analysis, and key processes are visualized through logical and workflow diagrams.

## Core Chemical and Physical Properties

**7-MAC** is a solid, off-white compound belonging to the benzopyrone family.<sup>[1]</sup> Its fundamental properties are summarized in the table below, providing a foundational dataset for its use in experimental settings.

Property	Value	Reference(s)
CAS Number	2555-28-4	[2][3][4][5][6][7]
Molecular Formula	C <sub>11</sub> H <sub>10</sub> O <sub>3</sub>	[2][3][5]
Molecular Weight	190.20 g/mol	[2][3][5]
Appearance	White to Off-White Solid/Crystal	[1]
Melting Point	158-160 °C	[3]
Boiling Point	~340.1 °C (at 760 mmHg)	[1]
Density	~1.2 g/cm <sup>3</sup>	[1]
Flash Point	~140.8 °C	[3]

## Solubility Profile

The solubility of **7-MAC** is a critical parameter for its application in various assays and reaction conditions. It is generally soluble in polar organic solvents and insoluble in water.

Solvent	Solubility	Reference(s)
Methanol	Soluble	[3][8]
Water	Insoluble	[3][8]
Dimethylformamide (DMF)	Soluble	[9]
Dimethyl sulfoxide (DMSO)	38 mg/mL (199.78 mM)	[10]

## Spectral Properties

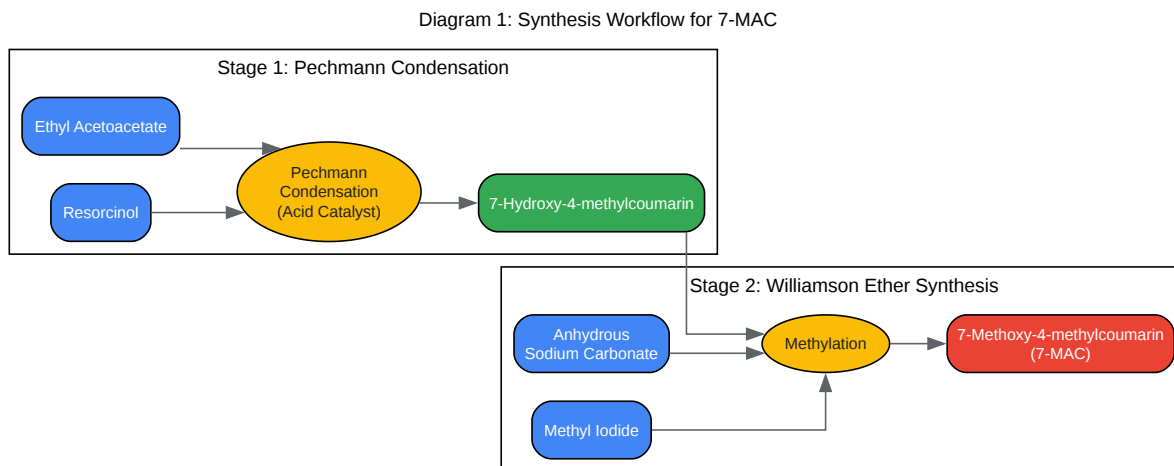
The utility of **7-MAC** as a fluorescent probe is defined by its absorption (excitation) and emission characteristics. The methoxy group at the 7-position is crucial for its fluorescent behavior.

Spectral Property	Wavelength (nm)	Notes	Reference(s)
UV-Vis Absorption ( $\lambda_{\text{max}}$ )	321 nm	In methanol/water	[3]
Fluorescence Emission ( $\lambda_{\text{em}}$ )	~380-390 nm	Estimated based on related compounds; exhibits a blue fluorescence.	[2]

## Experimental Protocols

### Synthesis of 7-Methoxy-4-Methylcoumarin (7-MAC)

**7-MAC** is commonly synthesized via the methylation of its precursor, 7-hydroxy-4-methylcoumarin. The overall synthesis can be viewed as a two-stage process, beginning with the creation of the coumarin core.



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Diagram 1: Synthesis Workflow for **7-MAC**

## Protocol 1: Synthesis of 7-Hydroxy-4-Methylcoumarin (Precursor)

This stage utilizes the Pechmann condensation reaction.

- **Reactants:** A mixture of resorcinol (1 mmol) and ethyl acetoacetate (1.1 mmol) is prepared.
- **Catalyst:** An acid catalyst, such as concentrated sulfuric acid or Amberlyst-15 (10 mol%), is added to the mixture.
- **Reaction:** The reaction mixture is stirred in an oil bath heated to approximately 110°C. The reaction progress is monitored using thin-layer chromatography (TLC).
- **Workup:** After completion, if a solid catalyst like Amberlyst-15 is used, it is removed by filtration. The mixture is then poured into crushed ice and neutralized.
- **Purification:** The resulting solid product is filtered, washed with water, and recrystallized from a suitable solvent like aqueous ethanol to yield pure 7-hydroxy-4-methylcoumarin.

## Protocol 2: Methylation to 7-Methoxy-4-Methylcoumarin

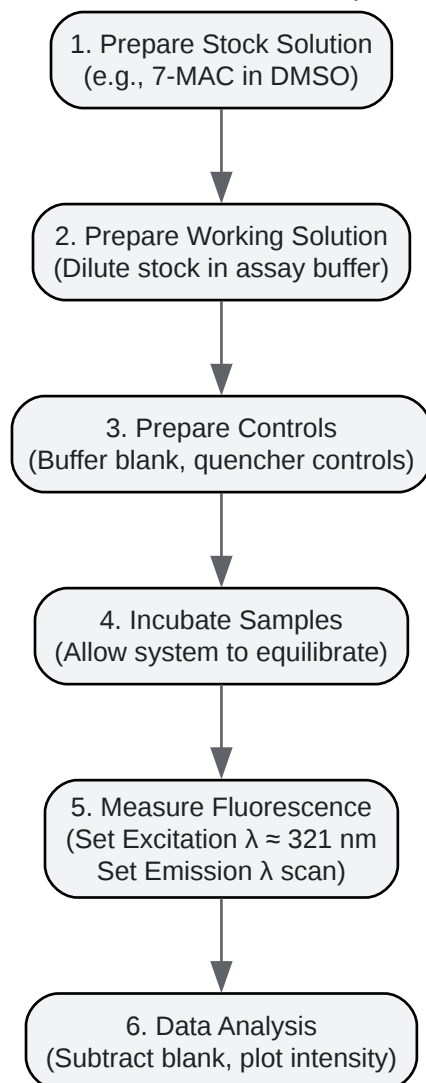
This protocol describes the conversion of the precursor to the final product.

- **Reactants:** A mixture is prepared containing 7-hydroxy-4-methylcoumarin (0.15 mol), methyl iodide (0.45 mol), and anhydrous sodium carbonate (0.225 mol) in 150 mL of methanol.[\[11\]](#)
- **Reaction:** The mixture is refluxed with stirring for 12 hours.[\[11\]](#)
- **Solvent Removal:** Methanol is removed under vacuum.[\[11\]](#)
- **Workup:** The solid residue is treated with 300 mL of water and neutralized with 15% HCl to remove excess sodium carbonate.[\[11\]](#)
- **Purification:** The final product is filtered and recrystallized from aqueous ethanol, yielding **7-MAC** with a reported yield of 95%.[\[11\]](#)

## General Protocol for Fluorescence Measurement

The following provides a generalized workflow for characterizing the fluorescence of **7-MAC**.

Diagram 2: General Fluorescence Experiment Workflow



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Diagram 2: General Fluorescence Experiment Workflow

- **Solution Preparation:** Prepare a stock solution of **7-MAC** in a suitable organic solvent (e.g., DMSO). From this, prepare a dilute working solution in the desired assay buffer (e.g., PBS). Concentrations are typically kept low (micromolar range) to avoid inner-filter effects.
- **Instrument Setup:** Use a spectrofluorometer. Set the excitation wavelength to the absorption maximum ( $\lambda_{\text{max}} \approx 321$  nm).

- **Measurement:** Scan a range of emission wavelengths (e.g., 350 nm to 500 nm) to record the fluorescence emission spectrum and determine the emission maximum ( $\lambda_{em}$ ).
- **Quenching Studies:** For quenching experiments, varying concentrations of a potential quencher are added to the working solution. The decrease in fluorescence intensity is measured and can be plotted as a function of the quencher concentration (Stern-Volmer plot).

## Biological Activity and Applications

**7-MAC** is not merely a research tool; it and its derivatives exhibit a range of biological activities.

- **Fluorescent Probe:** Its primary application is as a fluorescent label and substrate.<sup>[2][5]</sup> It is particularly useful in enzyme assays where enzymatic cleavage of a group attached to the 7-hydroxy position liberates the highly fluorescent 7-hydroxy-4-methylcoumarin.
- **Antimicrobial Activity:** The compound has demonstrated antimicrobial activity against both Gram-positive (e.g., *B. subtilis*) and Gram-negative (e.g., *S. sonnei*) bacteria.<sup>[1]</sup>
- **Anticancer Research:** While structure-activity relationship studies have focused more on 7-hydroxy and other derivatives, coumarins as a class are investigated for their cytotoxic effects against various cancer cell lines.<sup>[12]</sup>
- **Inflammation Research:** A related compound, 4-hydroxy-7-methoxycoumarin, has been shown to inhibit inflammation by suppressing the NF- $\kappa$ B and MAPK signaling pathways in macrophages. This highlights the potential for methoxy-substituted coumarins in anti-inflammatory drug development.

Diagram 3: Inhibition of Inflammatory Pathway

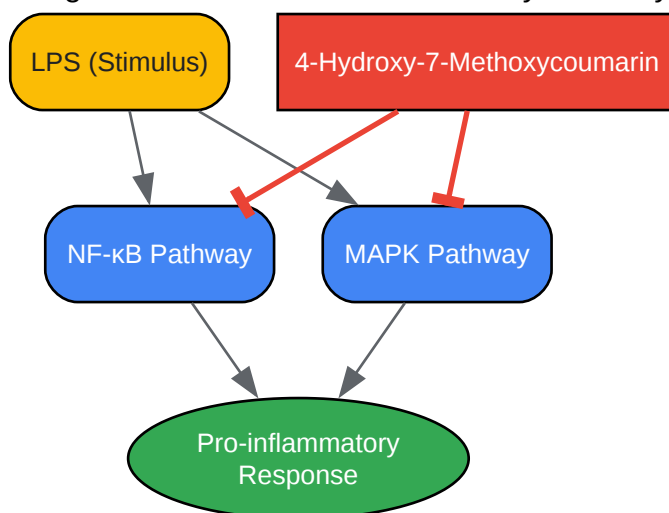
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Diagram 3: Inhibition of Inflammatory Pathway

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## References

- 1. Photophysics of 7-mercapto-4-methylcoumarin and derivatives: complementary fluorescence behaviour to 7-hydroxycoumarins - Photochemical & Photobiological Sciences (RSC Publishing) [pubs.rsc.org]
- 2. 7-Methoxycoumarin-4-acetic acid [omlc.org]
- 3. researchgate.net [researchgate.net]
- 4. benchchem.com [benchchem.com]
- 5. 7-Methoxy-4-methylcoumarin [webbook.nist.gov]
- 6. 7-Methoxy-4-methylcoumarin [webbook.nist.gov]
- 7. researchgate.net [researchgate.net]
- 8. Spectrum [7-Hydroxy-4-methylcoumarin (4-Methylumbelliferone)] | AAT Bioquest [aatbio.com]

- 9. researchgate.net [researchgate.net]
- 10. 7-Methoxy-4-methylcoumarin | C<sub>11</sub>H<sub>10</sub>O<sub>3</sub> | CID 390807 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. benchchem.com [benchchem.com]
- 12. researchgate.net [researchgate.net]
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